

Potential Pomarose Research & Development Framework

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Compound Focus: Pomarose

CAS No.: 357650-26-1

Cat. No.: S13163193

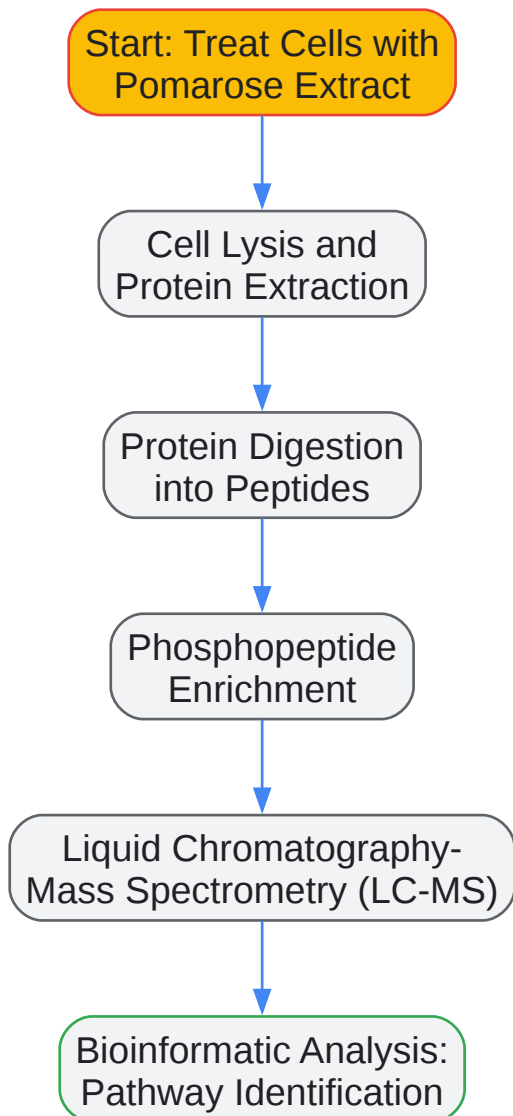
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Aspect	Description & Associated MIDD Tools
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| **Drug Discovery & Early Development** | Identify bioactive compounds; optimize lead molecules. **MIDD Tools:** Quantitative Structure-Activity Relationship (QSAR), Quantitative Systems Pharmacology (QSP) [1]. | | **Preclinical Research** | Evaluate biological activity, pharmacokinetics, and safety. **MIDD Tools:** Physiologically Based Pharmacokinetic (PBPK) modeling, First-in-Human (FIH) Dose Algorithm [1]. | | **Clinical Research** | Test in humans (safety, efficacy, dosing). **MIDD Tools:** Population PK/Exposure-Response (ER) analysis, Adaptive Trial Design, Clinical Trial Simulation [1]. | | **Regulatory Review & Post-Market** | Support approval and monitor real-world use. **MIDD Tools:** Model-Integrated Evidence (MIE), integration of Real-World Data (RWD) [1] [2]. |

Experimental Protocol for Mechanistic Studies

For a substance like **Pomarose**, investigating its mechanism of action is a core research activity. The workflow below outlines a cellular-level study to identify signaling pathways, based on a relevant phosphoproteomics approach [3].



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Experimental workflow for identifying **Pomarose**-activated signaling pathways via phosphoproteomics.

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References

1. Advancing drug development with “Fit-for-Purpose” modeling ... [pmc.ncbi.nlm.nih.gov]

2. Integrating real-world data to accelerate and guide drug ... [pmc.ncbi.nlm.nih.gov]

3. Phosphoproteomics Reveals Selective Regulation of ... [pmc.ncbi.nlm.nih.gov]

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